

Controlling Axitinib Impurity C: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: Axitinib Impurity c

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An In-depth Technical Guide on Regulatory Guidelines, Analytical Methodologies, and Toxicological Assessment of **Axitinib Impurity C**

This technical guide provides a comprehensive overview of the regulatory landscape, analytical control strategies, and potential toxicological profile of **Axitinib Impurity C** (2-((1H-indazol-6-yl)sulfinyl)-N-methylbenzamide), a known degradation and metabolic product of the tyrosine kinase inhibitor, Axitinib. This document is intended for researchers, scientists, and drug development professionals involved in the quality control and regulatory submission of Axitinib drug substance and product.

Regulatory Framework and Impurity Thresholds

The control of impurities in active pharmaceutical ingredients (APIs) and finished drug products is a critical aspect of ensuring drug safety and efficacy. Global regulatory authorities, led by the International Council for Harmonisation of Technical Requirements for Pharmaceuticals for Human Use (ICH), have established a framework for the identification, qualification, and control of impurities.

The primary ICH guidelines governing impurities in new drug substances and products are:

- ICH Q3A(R2): Impurities in New Drug Substances[1]
- ICH Q3B(R2): Impurities in New Drug Products[2]

These guidelines establish thresholds for reporting, identification, and qualification of impurities based on the maximum daily dose (MDD) of the drug.

Table 1: ICH Thresholds for Reporting, Identification, and Qualification of Impurities

Maximum Daily Dose	Reporting Threshold	Identification Threshold	Qualification Threshold
≤ 2 g/day	0.05%	0.10% or 1.0 mg TDI, whichever is lower	0.15% or 1.0 mg TDI, whichever is lower
> 2 g/day	0.03%	0.05%	0.05%

TDI: Total Daily Intake

While specific limits for **Axitinib Impurity C** are not explicitly detailed in publicly available United States Pharmacopeia (USP) or European Pharmacopoeia (EP) monographs for Axitinib at the time of this guide, the control of this impurity must adhere to the principles outlined in the ICH guidelines.[3][4][5] Manufacturers are responsible for establishing appropriate acceptance criteria for impurities based on data from stability studies, clinical trials, and toxicological assessments.[3] For impurities with the potential for significant toxicity, more stringent limits may be required.

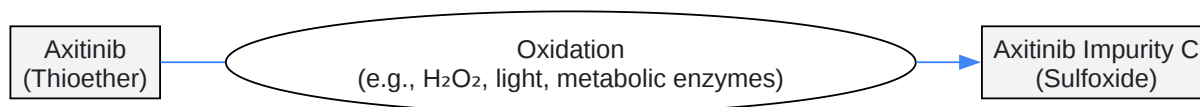
Characterization and Formation of Axitinib Impurity C

Axitinib Impurity C is chemically identified as 2-((1H-indazol-6-yl)sulfinyl)-N-methylbenzamide. Its formation is primarily associated with the oxidation of the thioether linkage in the Axitinib molecule.[6][7]

Table 2: Chemical and Physical Properties of **Axitinib Impurity C**

Property	Value
IUPAC Name	2-((1H-indazol-6-yl)sulfinyl)-N-methylbenzamide
CAS Number	1959572-97-4
Molecular Formula	C ₁₅ H ₁₃ N ₃ O ₂ S
Molecular Weight	299.35 g/mol

Forced degradation studies have demonstrated that Axitinib is susceptible to oxidative stress, leading to the formation of **Axitinib Impurity C** (a sulfoxide) and the corresponding sulfone.[6] This degradation pathway is a critical consideration during the manufacturing process, storage, and formulation of the drug product. Furthermore, Axitinib sulfoxide has been identified as a major metabolite of Axitinib in human plasma, designated as M12.[8] This indicates that in vivo metabolic pathways also contribute to its formation.



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Caption: Formation pathway of **Axitinib Impurity C** via oxidation.

Analytical Methodologies for Control

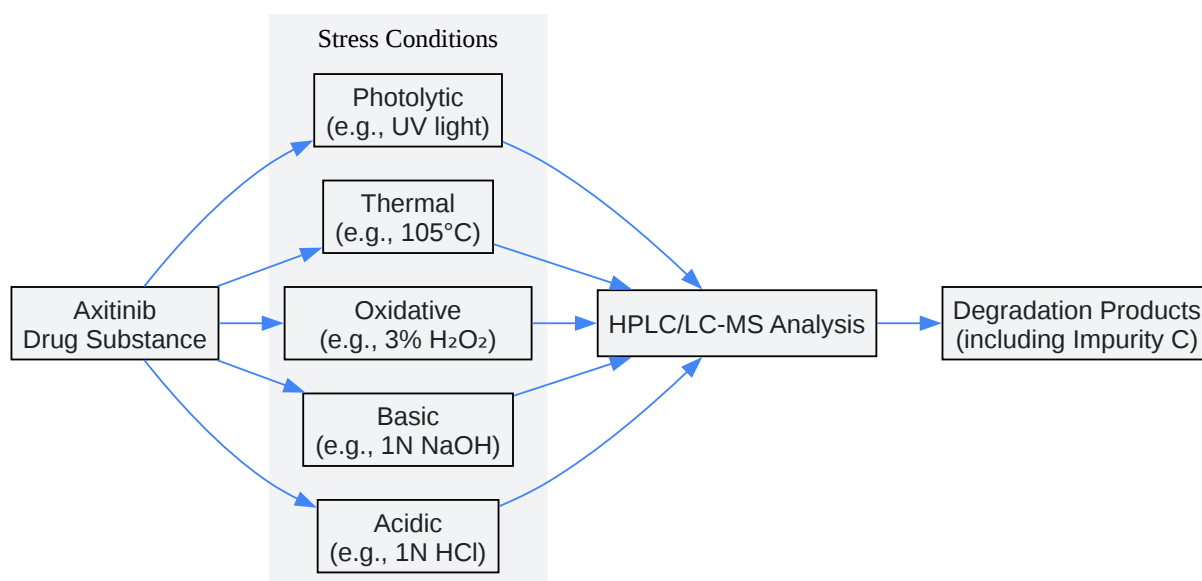
Accurate and precise analytical methods are essential for the detection and quantification of **Axitinib Impurity C**. High-Performance Liquid Chromatography (HPLC) is the most widely employed technique for this purpose.

Forced Degradation Studies

Forced degradation studies are crucial for identifying potential degradation products and developing stability-indicating analytical methods. A typical protocol involves subjecting the drug substance to various stress conditions as per ICH guideline Q1A(R2).

Experimental Protocol: Forced Degradation of Axitinib

- Acid Degradation: Dissolve 5 mg of Axitinib in a 100 mL volumetric flask with diluent. Add 1 mL of 1N HCl and allow the solution to stand for a specified period (e.g., 15 minutes). Neutralize with 1 mL of 1N NaOH and dilute to volume.[9]
- Base Degradation: Dissolve 5 mg of Axitinib in a 100 mL volumetric flask with diluent. Add 1 mL of 1N NaOH and allow the solution to stand for a specified period (e.g., 15 minutes). Neutralize with 1 mL of 1N HCl and dilute to volume.[9]
- Oxidative Degradation: Dissolve 5 mg of Axitinib in a 100 mL volumetric flask with diluent. Add 1 mL of a suitable oxidizing agent (e.g., 3% H₂O₂) and monitor the reaction over time.
- Thermal Degradation: Place a solution of Axitinib in a temperature-controlled oven at a specified temperature (e.g., 105°C) for a defined duration (e.g., 6 hours).[9]
- Photolytic Degradation: Expose a solution of Axitinib to a light source of a specified wavelength and intensity for a defined period.



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Caption: Workflow for forced degradation studies of Axitinib.

HPLC Method for Impurity Profiling

A validated, stability-indicating HPLC method is required for the separation and quantification of Axitinib and its impurities.

Table 3: Exemplary HPLC Method Parameters for Axitinib Impurity Profiling

Parameter	Condition
Column	C8 or C18 (e.g., 250mm x 4.6mm, 5µm)
Mobile Phase A	0.1% Orthophosphoric acid in water
Mobile Phase B	Methanol or Acetonitrile
Elution	Gradient
Flow Rate	1.0 mL/min
Detection Wavelength	235 nm or 330 nm[9]
Column Temperature	30°C[9]
Injection Volume	10 µL[9]

Note: This is an exemplary method and should be optimized and validated for specific applications.

The method must be validated in accordance with ICH Q2(R1) guidelines, demonstrating specificity, linearity, range, accuracy, precision, detection limit, quantitation limit, and robustness.

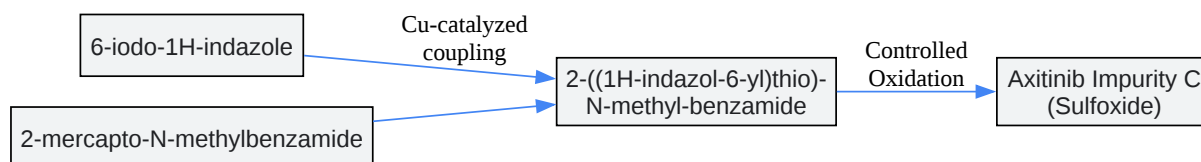
Synthesis of Axitinib Impurity C Reference Standard

The availability of a well-characterized reference standard for **Axitinib Impurity C** is essential for the validation of analytical methods and for accurate impurity quantification. While commercially available, a general synthetic approach involves the controlled oxidation of a suitable precursor.

Experimental Protocol: Synthesis of 2-((1H-indazol-6-yl)thio)-N-methyl-benzamide (Precursor to Impurity C)

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere, combine 6-iodo-1H-indazole, 2-mercapto-N-methylbenzamide, a copper catalyst (e.g., Copper Iodide), a ligand, and a suitable base in a high-boiling point solvent such as DMF or DMSO.
- **Reaction Execution:** Heat the mixture to an elevated temperature (e.g., 80-120°C) and stir for several hours, monitoring the reaction progress by TLC or LC-MS.
- **Work-up and Purification:** After completion, cool the reaction mixture, and perform an aqueous work-up followed by extraction with an organic solvent. The crude product is then purified by column chromatography to yield 2-((1H-indazol-6-yl)thio)-N-methyl-benzamide.

The subsequent step to obtain **Axitinib Impurity C** would involve a selective oxidation of the thioether to a sulfoxide using a suitable oxidizing agent, such as hydrogen peroxide or a peroxy acid, under controlled conditions to avoid over-oxidation to the sulfone.



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Caption: General synthetic scheme for **Axitinib Impurity C**.

Toxicological Assessment of Axitinib Impurity C

The toxicological profile of any impurity present at or above the ICH qualification threshold must be evaluated to ensure patient safety. While extensive in vivo toxicological data for **Axitinib Impurity C** is not publicly available, in silico (computational) toxicology methods can provide valuable initial assessments of potential risks.

Recent studies on Axitinib degradation products have included in silico toxicity assessments.^[6] These computational models predict various toxicological endpoints based on the chemical

structure of the molecule.

Table 4: In Silico Toxicity Prediction Endpoints for Drug Impurities

Toxicity Endpoint	Description
Mutagenicity (Ames)	Predicts the potential of a compound to cause genetic mutations.
Carcinogenicity	Assesses the likelihood of a compound causing cancer.
Hepatotoxicity	Predicts the potential for liver damage.
LD50 (Oral Rat)	Estimates the lethal dose for 50% of a test population.
Toxicity Class	Categorizes the compound based on its predicted toxicity level (e.g., according to the Globally Harmonized System).

Publicly accessible webserver such as ProTox-II can be utilized for these predictions.[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) These tools use a combination of fragment-based methods, similarity to known toxicants, and machine learning models to estimate the toxic potential of a given chemical structure.[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

It is important to note that in silico predictions are not a substitute for in vitro or in vivo toxicological studies but serve as a valuable tool for risk assessment and for prioritizing further testing.

Conclusion

The control of **Axitinib Impurity C** is a critical aspect of ensuring the quality, safety, and efficacy of Axitinib drug products. A comprehensive control strategy should be based on a thorough understanding of its formation pathways, the implementation of validated stability-indicating analytical methods, and a scientifically sound assessment of its toxicological risks. This technical guide provides a foundational framework for drug development professionals to

establish robust control strategies for **Axitinib Impurity C** that are in line with global regulatory expectations.

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